

Application Notes and Protocols for Copper-Catalyzed Oxidations with TBHP

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Compound of Interest

Compound Name: *Tert-butyl hydroperoxide*

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This document provides detailed application notes and experimental protocols for copper-catalyzed oxidation reactions utilizing **tert-butyl hydroperoxide** (TBHP) as the oxidant. These methods offer versatile and efficient pathways for the synthesis of key organic molecules, including ketones, carboxylic acids, and functionalized alkenes, which are crucial intermediates in drug development and materials science.

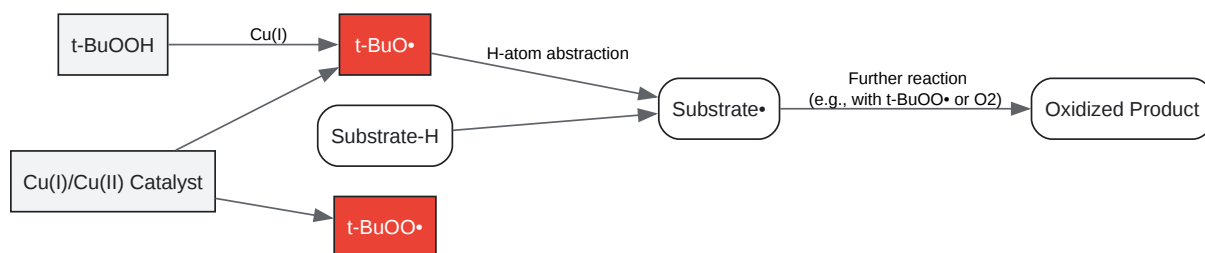
Introduction

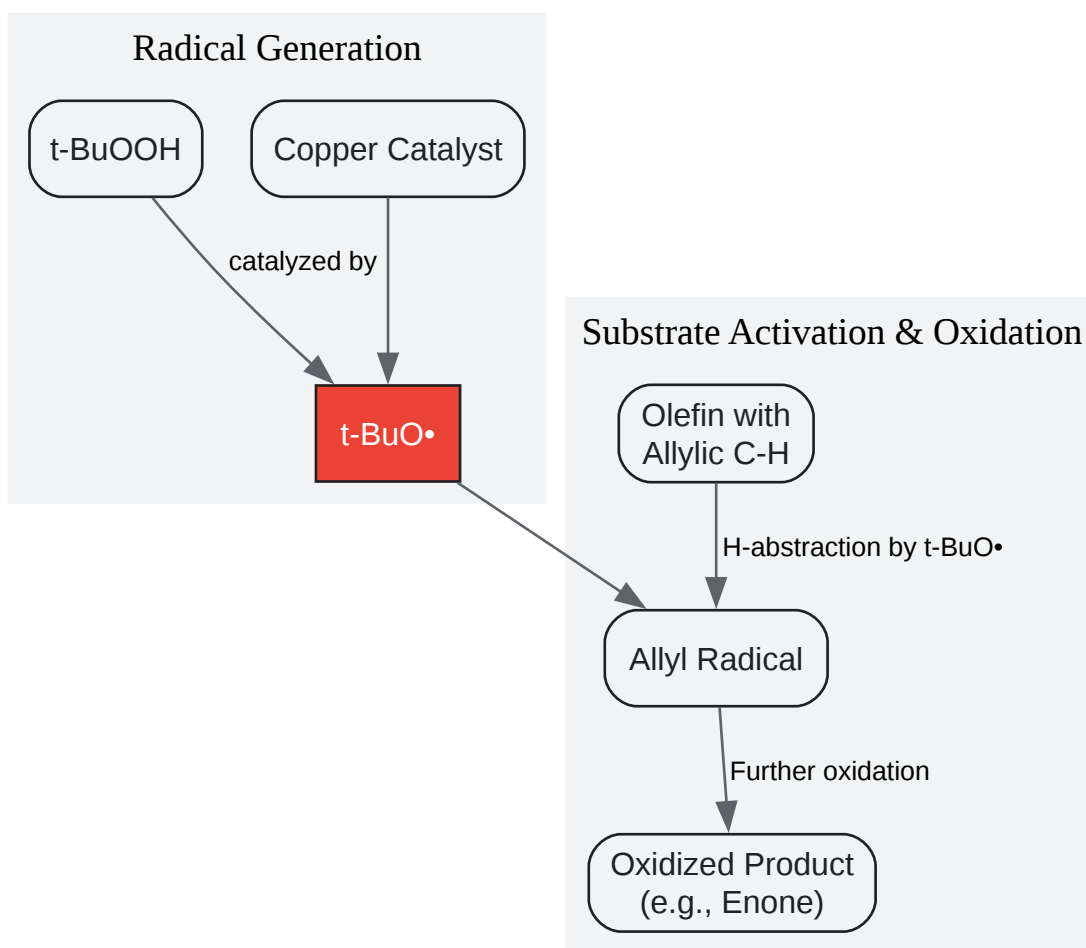
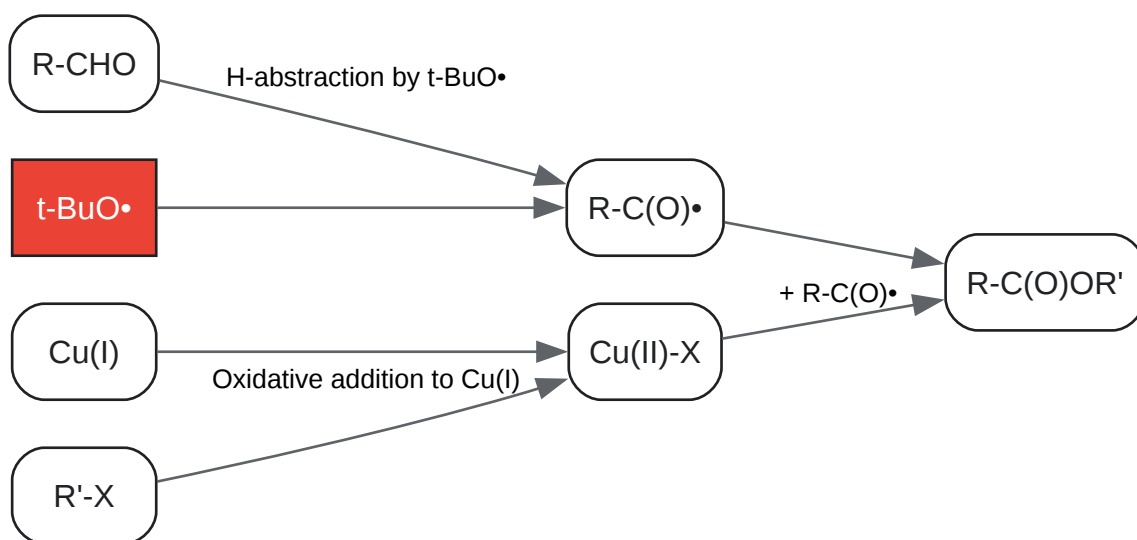
Copper-catalyzed oxidation reactions with TBHP have emerged as powerful tools in modern organic synthesis due to their operational simplicity, cost-effectiveness, and broad substrate scope.^[1] TBHP serves as an inexpensive and relatively safe oxidant, while copper catalysts, available in various oxidation states and with diverse ligands, can be tuned to achieve high selectivity and efficiency.^{[2][3]} These reactions often proceed via radical mechanisms, initiated by the copper-catalyzed decomposition of TBHP to form reactive tert-butoxy and tert-butylperoxy radicals.^[4] This document outlines protocols for three common transformations: the oxidation of secondary alcohols to ketones, the oxidation of aldehydes to carboxylic acids, and the allylic C-H oxidation of olefins.

General Reaction Mechanism

The copper-catalyzed decomposition of TBHP is a central feature of these oxidation reactions. The process typically involves a redox cycle between Cu(I) and Cu(II) or Cu(II) and Cu(III)

species, which generates tert-butoxy ($\text{t-BuO}\cdot$) and tert-butylperoxy ($\text{t-BuOO}\cdot$) radicals. These radicals can then abstract a hydrogen atom from the substrate, initiating the oxidation cascade.





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